

Mechanism of Action: A Multi-Target Inhibitor

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Compound Focus: Calpeptin

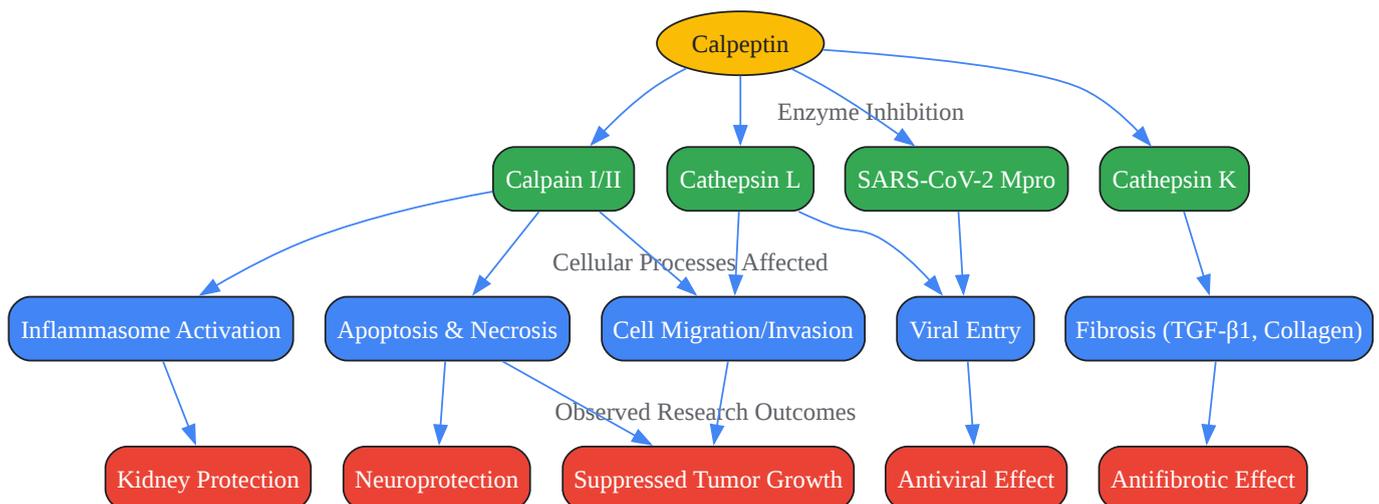
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Calpeptin functions as a **cysteine protease inhibitor**. Its structure features an aldehyde warhead that binds **reversibly and covalently** to the catalytic cysteine residue in the active site of target enzymes, forming a thiohemiacetal intermediate and blocking protease activity [1].

The following diagram illustrates how **Calpeptin** inhibits different proteases and its subsequent cellular effects:



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Quantitative data on **Calpeptin**'s inhibitory strength against its key targets is summarized in the table below.

Target	Inhibitory Potency (IC ₅₀ / K _i)	Experimental Context
Calpain I	ID ₅₀ = 40-52 nM [2] [3]	Human platelets; Porcine erythrocytes
Calpain II	ID ₅₀ = 34 nM [3]	Porcine kidney
Cathepsin L	K _i = 131 pM [1]	Recombinant human enzyme
Cathepsin K	K _i = 61 pM [1]	Recombinant human enzyme
SARS-CoV-2 Mpro	IC ₅₀ = 10.7 μM [1] [4]	<i>In vitro</i> biochemical assay

Research Applications and Key Findings

Calpeptin's application in research has revealed potential therapeutic benefits across several disease areas.

Disease Area	Model System	Key Findings & Proposed Mechanism
Acute Kidney Injury (AKI)	Mouse IR model; Human HK-2 cells [5]	Improved renal function, reduced apoptosis, suppressed AIM2/NLRP3 inflammasome activation, increased Klotho protein [5].
Pancreatic Cancer	Mouse xenograft; Human cell lines [6]	Reduced tumor volume/weight, inhibited desmoplasia, suppressed proliferation, migration, invasion of cancer and stellate cells [6].
SARS-CoV-2 / COVID-19	Hamster model; VERO E6 cells [1]	Reduced viral load in trachea; potent inhibition of viral entry via cathepsin L blockade in endosomal pathway [1].
Pulmonary Fibrosis	Mouse model (bleomycin-induced) [7] [6]	Ameliorated fibrosis, decreased expression of TGF-β1, IL-6, collagen type Iα1, and angiopoietin-1 [7].

Disease Area	Model System	Key Findings & Proposed Mechanism
Neuroprotection	Rat models (cerebral ischemia, subarachnoid hemorrhage) [8] [3]	Reduced neuronal apoptosis, behavioral deficits, and caspase-3 expression [8] [3].

Experimental Protocols

To help you integrate **Calpeptin** into your research, here are methodologies from key studies.

In Vitro Cell Viability and Function Assays

This protocol is adapted from studies on pancreatic cancer [6].

- **Cell Plating:** Plate PCCs or PSCs at a density of 1,000 cells per well in a 96-well plate with DMEM containing 10% FBS and allow to adhere for 24 hours.
- **Dosing:** Replace medium with fresh medium containing **Calpeptin** at concentrations ranging from 0 (DMSO vehicle) to 80 μ M.
- **Viability Measurement:** After incubation, determine cell viability using a standard CellTiter-Glo Luminescent Cell Viability Assay.
- **Functional Assays:** For migration and invasion assays, use transwell chambers pre-coated with Matrigel for invasion. Quantify cells that migrate/invade through the membrane after **Calpeptin** treatment.

In Vivo Animal Model of Disease

This protocol is based on studies of kidney and pancreatic disease [5] [6].

- **Renal Ischemia/Reperfusion (AKI) Model [5]:**
 - **Animals:** Male C57/B6J mice (8-10 weeks old).
 - **Dosing:** Administer **Calpeptin** (40 μ g/mouse/day, i.p.) for 5 days as a pre-treatment prior to surgery.
 - **Surgery:** Subject mice to right nephrectomy and clamp the left renal pedicle for 30 minutes to induce ischemia, followed by reperfusion.
- **Pancreatic Cancer Xenograft Model [6]:**

- **Xenograft:** Subcutaneously transplant human pancreatic cancer cells (e.g., SW1990) into nude mice.
- **Dosing:** One week post-implantation, administer 0.04 mg **Calpeptin** (i.p.) in a DMSO/PBS solution three times a week for 4 weeks.
- **Endpoint Analysis:** Measure tumor volume and weight; analyze tissue via immunohistochemistry (IHC) and Sirius red staining.

Commercial Information for Researchers

Calpeptin is readily available from multiple biochemical suppliers for research purposes.

Supplier	Catalog Number	Price (USD)	Formats Available
ApexBio	A4411 [7]	\$76.00 (10 mg), \$230.00 (50 mg) [7]	10 mg, 50 mg; 10 mM solution in Ethanol [7]
MedChemExpress	N/A [2]	Get Quote [2]	5 mg to 500 mg; solutions in DMSO [2]
Santa Cruz Biotechnology	sc-202516 [8]	\$119.00 (10 mg), \$447.00 (50 mg) [8]	10 mg, 50 mg [8]
Tocris Bioscience	0448 [4]	N/A	Solid [4]

Handling and Storage

- **Storage:** The solid powder should be desiccated at +4°C [7] [4]. Solutions in DMSO or ethanol can be stored at -20°C, but for long-term storage (e.g., 6 months), -80°C is recommended [2] [3].
- **Solubility:** **Calpeptin** is highly soluble in DMSO (≥ 87.6 mg/mL) and ethanol (≥ 96.6 mg/mL), but insoluble in water [7] [2].

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